

Application Note: Kinetic Spectrophotometric Determination of Carbaryl

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Compound Focus: Carbaryl

CAS No.: 63-25-2

Cat. No.: S522664

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Analytical Principle: The method relies on the **inhibitory effect of Carbaryl** on the oxidation reaction of Rhodamine-B by bromate in an acidic medium, enhanced by the Cetyl Trimethyl Ammonium Bromide (CTAB) surfactant. **Carbaryl** slows the decolorization of Rhodamine-B, and the decrease in absorbance at 555 nm is proportional to its concentration [1].

Reagents and Equipment

- **Apparatus:** UV-Visible Spectrophotometer with 1 cm matched cells, digital pH meter, thermostat water bath, and volumetric flasks [1].
- **Chemicals:**
 - **Carbaryl standard** (1000 $\mu\text{g mL}^{-1}$ stock solution in ethanol) [1].
 - **Rhodamine-B solution** ($5.0 \times 10^{-5} \text{ mol L}^{-1}$) [1].
 - **Potassium bromate solution** ($6.0 \times 10^{-3} \text{ mol L}^{-1}$) [1].
 - **CTAB solution** ($1.0 \times 10^{-2} \text{ mol L}^{-1}$) [1].
 - **Hydrochloric acid** (2.0 mol L^{-1}) [1].
 - All chemicals should be of analytical grade. Use double-distilled water [1].

Detailed Experimental Protocol

- **Calibration Curve:**

- Prepare working standards ($0.04 - 0.4 \mu\text{g mL}^{-1}$) by diluting the **Carbaryl** stock solution [1].
 - Pipette an aliquot of the standard into a 10 mL volumetric flask [1].
 - Add reagents in the following order:
 - 1.0 mL of Rhodamine-B solution ($5.0 \times 10^{-5} \text{ mol L}^{-1}$) [1].
 - 1.0 mL of CTAB solution ($1.0 \times 10^{-2} \text{ mol L}^{-1}$) [1].
 - 0.6 mL of HCl solution (2.0 mol L^{-1}) [1].
 - Dilute the mixture to about 9 mL with distilled water [1].
 - Add 1.0 mL of Potassium bromate solution ($6.0 \times 10^{-3} \text{ mol L}^{-1}$) to initiate the reaction, then make up to the mark with water [1].
 - Mix thoroughly and immediately transfer a portion to a spectrophotometer cell.
 - Record the **decrease in absorbance (ΔA) at 555 nm** for 5 minutes at 30-second intervals against a reagent blank [1].
 - Plot a graph of ΔA versus **Carbaryl** concentration to obtain the calibration curve [1].
- **Sample Preparation:**
 - **Water Samples:** Collect water from potential sources of contamination. Adjust the sample pH to 3-4 with 2 mol L^{-1} HCl before analysis according to the standard procedure [1].
 - **Grain Samples:** Collect 10 g of rice or wheat from fields sprayed with **Carbaryl**. The sample must be homogenized and extracted using an appropriate solid-liquid extraction procedure before analysis. The final extract is then analyzed following the standard protocol [1].
 - **Quantitative Analysis:**
 - Process the prepared water or grain sample extracts as per the calibration procedure [1].
 - Measure the ΔA for each sample and determine the **Carbaryl** concentration from the calibration curve [1].

Summary of Analytical Performance

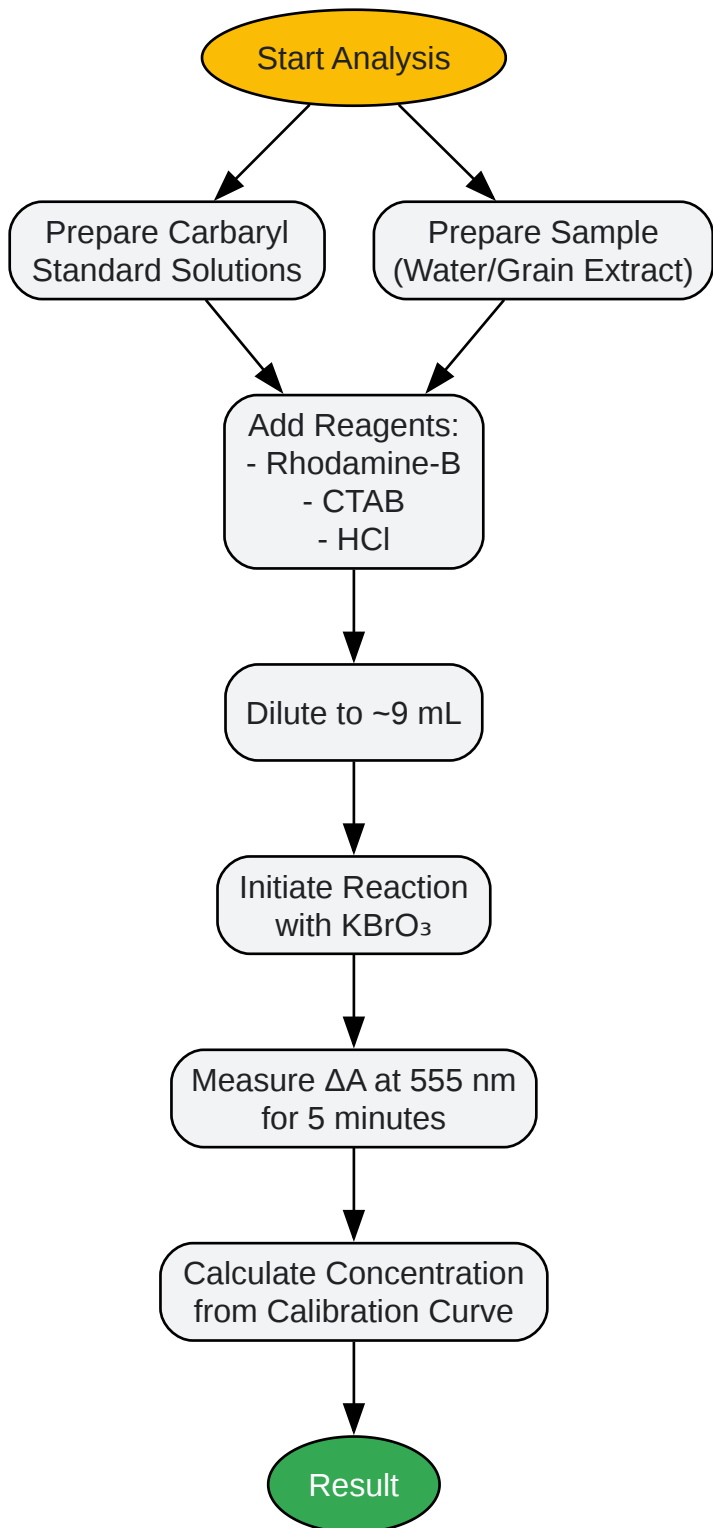
The table below summarizes the validated performance characteristics of this method [1].

Parameter	Performance Characteristics
Linear Range	$0.04 - 0.4 \mu\text{g mL}^{-1}$
Molar Absorptivity	$3.42 \times 10^5 \text{ L mol}^{-1} \text{ cm}^{-1}$

Parameter	Performance Characteristics
Sandell's Sensitivity	0.0006 $\mu\text{g cm}^{-2}$
Limit of Detection (LOD)	0.011 $\mu\text{g mL}^{-1}$
Limit of Quantification (LOQ)	0.037 $\mu\text{g mL}^{-1}$
Precision (RSD)	0.65 - 1.12%

Workflow Diagram of the Analytical Method

The following diagram illustrates the entire experimental workflow, from sample preparation to quantitative analysis.



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Key Advantages and Considerations

This kinetic spectrophotometric method provides a **cost-effective and sensitive** alternative for **Carbaryl** determination [1]. The use of the CTAB surfactant enhances sensitivity, and the method has been successfully applied to real water and grain samples with minimal interference [1].

For analysis, ensure all solutions and the water bath are equilibrated at **30°C** before starting, and strictly follow the specified order of reagent addition to maintain reaction consistency and reliability [1].

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References

1. Spectrophotometric determination of trace carbaryl in water ... [sciencedirect.com]

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